

Torbafylline: Key Information for Researchers

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Compound Focus: Torbafylline

CAS No.: 105102-21-4

Cat. No.: S572447

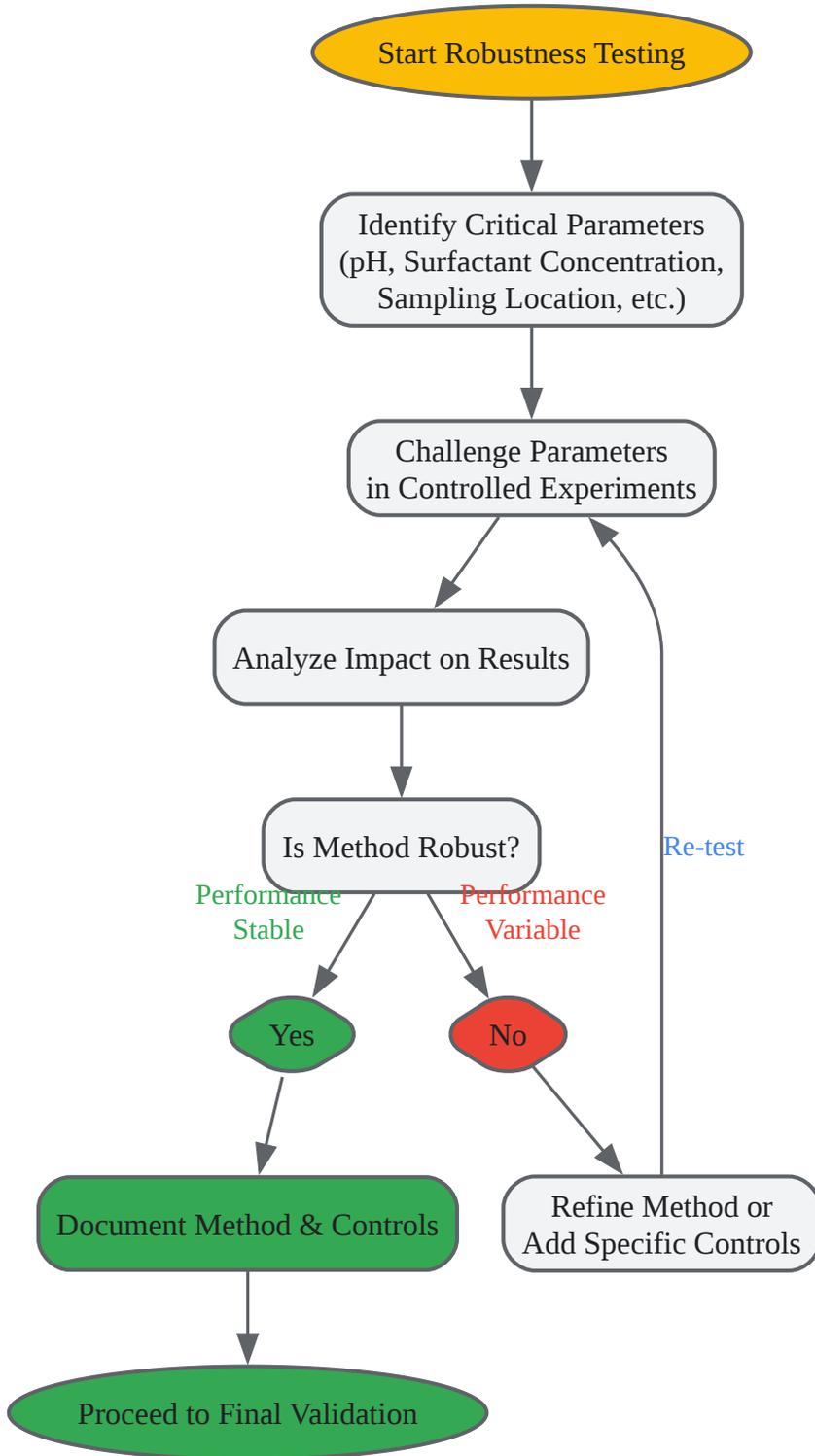
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For your quick reference, here is a summary of the core chemical and pharmacological data available for **Torbafylline**.

Property	Detail
Generic Name	Torbafylline [1]
CAS Number	105102-21-4 [1] [2]
Molecular Formula	C ₁₆ H ₂₆ N ₄ O ₄ [1] [2]
Molecular Weight	338.4 g/mol [2]
Mechanism of Action	Phosphodiesterase (PDE) inhibitor, specifically targeting the PDE4 family (PDE4A, PDE4B, PDE4D) [1] [2].
Primary Signaling Pathway	Attenuates protein hydrolysis via the PDE4/cAMP/EPAC/PI3K/Akt pathway [2].
Reported In Vivo Dosage (Rat)	25 mg/kg (oral administration) [2].

Principles for Robustness Testing

The core strategy for strengthening method robustness involves proactively challenging the method's critical parameters under controlled conditions to ensure it delivers consistent results despite minor, inevitable variations [3]. The following workflow outlines a general approach you can adapt for your **Torbafylline** experiments.



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Frequently Asked Questions & Troubleshooting

Based on general robustness principles, here are some potential issues and solutions that could be relevant to working with **Torbafylline**.

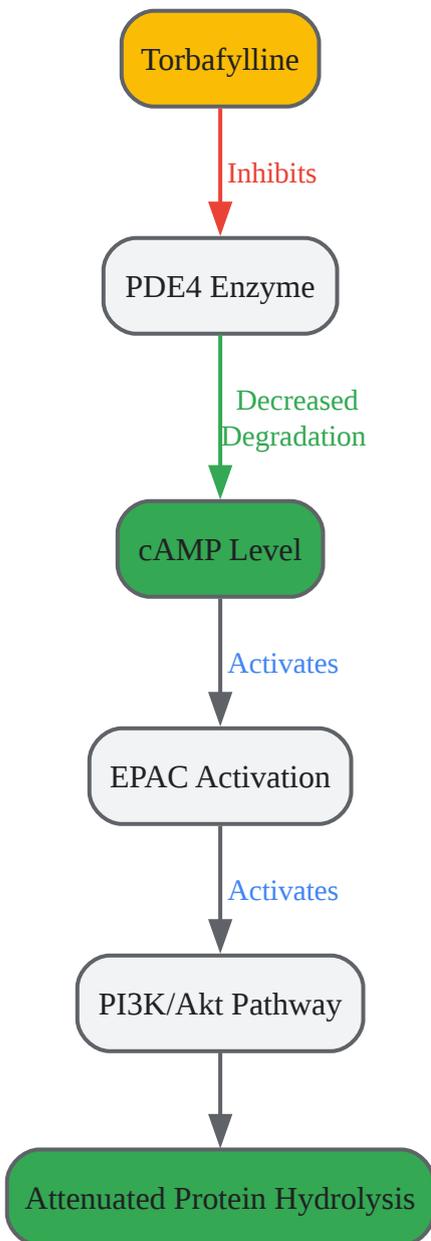
1. How can I identify which parameters are most critical to test for robustness? Focus on factors that an analyst might vary from one day to the next and that are likely to impact your results. Key parameters often include media pH, surfactant concentration, and precise sampling location. In contrast, factors like vessel temperature and agitation speed (RPM) are typically well-controlled and less likely to vary significantly [3].

2. What is the best way to validate the robustness of my method? Once you have a draft method, the most effective validation is to have a different analyst, who was not involved in the development, run the procedure. If possible, have them use different equipment (e.g., a different model or age of dissolution unit). If this independent analyst can replicate your results, it is a strong indicator of good method robustness and clear documentation [3].

3. The bioanalytical results for my Torbafylline assay are highly variable. What could be the cause? High variability often stems from sample preparation steps. You should challenge and control parameters such as extraction time, solvent composition, and pH of the buffer solution. Ensure these steps are meticulously documented in your Standard Operating Procedure (SOP).

Torbafylline Signaling Pathway

The reported mechanism of action for **Torbafylline** involves a specific signaling cascade. The following diagram illustrates this pathway based on available literature, which you may find useful for understanding its biological context.



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Methodology for Key Experiments

Here is a generalized protocol for assessing method robustness, which can be adapted based on your specific experimental setup with **Torbafylline**.

Objective: To systematically evaluate the impact of critical parameter variations on the analytical results of a **Torbafylline**-related method.

Procedure:

- **Parameter Selection:** Based on the FAQs above, select at least three critical parameters (e.g., pH of the buffer, concentration of a key reagent, incubation time).
- **Experimental Design:** For each parameter, define a "center point" (nominal value) and a range around it (e.g., nominal pH 7.4 ± 0.2 units). Test the method at the extremes of this range.
- **Execution:** Perform the analysis in triplicate for the nominal condition and each varied condition. It is crucial to keep all other parameters constant while varying the one under investigation.
- **Analysis:** Compare the results (e.g., absorbance, concentration, degradation rate) from the varied conditions against the nominal condition. Pre-defined acceptance criteria (e.g., less than 5% deviation from nominal) should be used to judge robustness.
- **Documentation:** Clearly document any parameter that shows a significant effect. Update the final method SOP to include tight controls or specific tolerances for that parameter [3].

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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Torbafylline [go.drugbank.com]
2. | PI3K | cAMP | PDE | TargetMol Torbafylline [targetmol.com]
3. How to Strengthen Method Robustness [linkedin.com]

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